

Acid Red 249 molecular structure and formula

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Compound of Interest

Compound Name: Acid Red 249

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An In-Depth Technical Guide to Acid Red 249

This technical guide provides a comprehensive overview of the chemical and physical properties of **Acid Red 249**, a synthetic azo dye. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its molecular structure, physicochemical characteristics, and applications.

Molecular Structure and Formula

Acid Red 249, also known by other names including Tracid Brilliant Red B and C.I. 18134, is a weak acid dye characterized by a single azo linkage.^[1] Its chemical structure contains sulfonic acid groups, which impart water solubility.

Molecular Formula: $C_{29}H_{20}ClN_3Na_2O_{10}S_3$ ^{[1][2][3][4]}

IUPAC Name: disodium;3-[(5-chloro-2-phenoxyphenyl)diazenyl]-4-hydroxy-5-[(4-methylphenyl)sulfonylamino]naphthalene-2,7-disulfonate^{[5][6]}

The molecular structure of **Acid Red 249** is visualized in the diagram below.

Molecular structure of **Acid Red 249**.

Quantitative Data Summary

The key physicochemical properties of **Acid Red 249** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	748.11 g/mol	[1][2][3][4]
CAS Number	6416-66-6	[1][2][3]
Appearance	Dark red powder	[1][3]
Solubility	Soluble in water, slightly soluble in ethanol.	[1][3]
C.I. Name	Acid Red 249, 18134	[1][7]

Experimental Information

Manufacturing Process

The synthesis of **Acid Red 249** involves a two-step process:

- Diazotization: 5-Chloro-2-phenoxybenzenamine is diazotized.[1][3]
- Coupling: The resulting diazonium salt is then coupled with 8-(4-Methylphenylsulfonamido)-1-naphthol-3,6-disulfonic acid.[1][3]

Protocol for Dyeing Wool with Acid Red 249

This protocol provides a general guideline for dyeing wool fibers. Optimal conditions may vary depending on the specific equipment and material characteristics.

Materials:

- **Acid Red 249** dye
- Wool fabric/yarn
- Water
- White vinegar or acetic acid (for pH adjustment)
- Glauber's salt (sodium sulfate) (optional, as a leveling agent)

- Heating apparatus (e.g., dye bath, pot)
- Stirring rod

Procedure:

- Preparation of the Dye Bath:
 - Dissolve the required amount of **Acid Red 249** powder in a small amount of hot water to create a concentrated stock solution.
 - Fill the dye bath with enough water to allow the wool to be fully submerged and move freely.
 - Add the dye stock solution to the dye bath and stir thoroughly.
 - For a more even dye uptake, Glauber's salt can be added at this stage.
- Scouring the Wool:
 - Pre-wash the wool with a neutral detergent to remove any impurities, oils, or sizing that may interfere with dyeing.
 - Rinse the wool thoroughly with water.
- Dyeing Process:
 - Wet the scoured wool before introducing it to the dye bath to ensure even dye absorption.
 - Submerge the wet wool into the dye bath.
 - Gradually heat the dye bath to a simmer (approximately 85-95°C), stirring gently and frequently to prevent uneven dyeing and felting.
 - Once the desired temperature is reached, add white vinegar or acetic acid to the dye bath to lower the pH. This is crucial for the fixation of the acid dye to the wool fibers. A typical pH for dyeing is between 6 and 7.[\[2\]](#)

- Maintain the temperature and continue to stir gently for 30-60 minutes, or until the desired color depth is achieved. The dye bath will become significantly lighter in color as the dye is absorbed by the wool.
- Rinsing and Drying:
 - Allow the dye bath to cool down before removing the wool to avoid thermal shock, which can cause felting.
 - Rinse the dyed wool with water of a similar temperature, gradually decreasing the temperature with each rinse, until the water runs clear.
 - Gently squeeze out excess water and air-dry the wool away from direct sunlight.

Application in Inkjet Ink Formulations

Acid Red 249 is utilized as a colorant in inkjet ink formulations. While specific proprietary formulations are not publicly available, a general composition of an aqueous inkjet ink containing a dye like **Acid Red 249** would include:

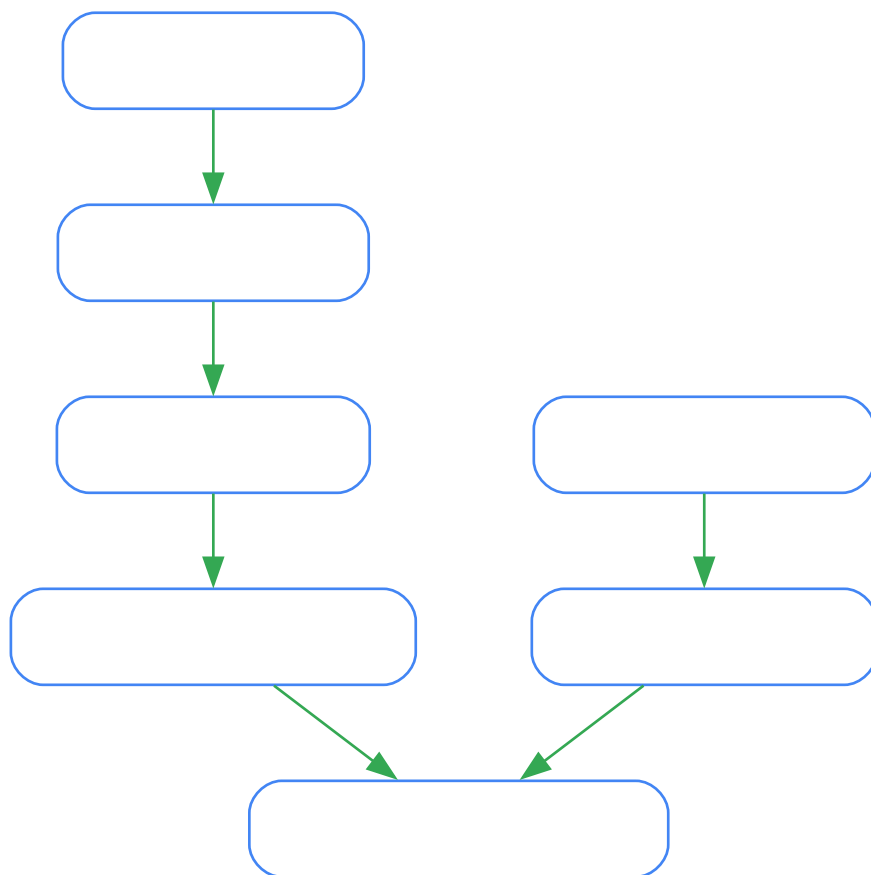
- Colorant: **Acid Red 249**
- Aqueous Carrier: Primarily deionized water.
- Humectants: To prevent the ink from drying in the printhead nozzles. Examples include glycols (e.g., diethylene glycol), glycerol, and 2-pyrrolidinone.
- Co-solvents: To aid in the penetration of the ink into the paper.
- Surfactants: To adjust the surface tension of the ink for proper droplet formation and spreading on the media.
- Biocides: To prevent microbial growth in the ink.
- pH Buffers: To maintain a stable pH.

The interaction of **Acid Red 249** with components of the ink-receiving layer on paper, such as cationic polymers (dye-fixing agents) and silica (pigment), has been studied to understand and

optimize print quality.[8]

Logical Relationships in Experimental Design

The following diagram illustrates the logical workflow for a typical spectrophotometric analysis, which could be adapted for the quantitative analysis of **Acid Red 249**.



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Workflow for spectrophotometric analysis.

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